

An In-depth Technical Guide to the Enzymatic Conversion of Folinic Acid

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Compound of Interest

Compound Name: Folinic acid

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Folinic acid, also known as leucovorin or 5-formyltetrahydrofolate, is a reduced and active form of folate, a crucial B vitamin.[1][2] Unlike synthetic folic acid, it does not require the action of dihydrofolate reductase (DHFR) for its initial activation, a feature of significant clinical importance.[3][4] This allows it to serve as a potent antidote to DHFR inhibitors like methotrexate, a therapy known as "leucovorin rescue," and to be effective in individuals with genetic polymorphisms that affect folate metabolism.[2][5] This guide provides a detailed overview of the core enzymatic pathways, quantitative kinetics, and experimental protocols relevant to the metabolic conversion of **folinic acid**.

Core Metabolic Pathways of Folinic Acid

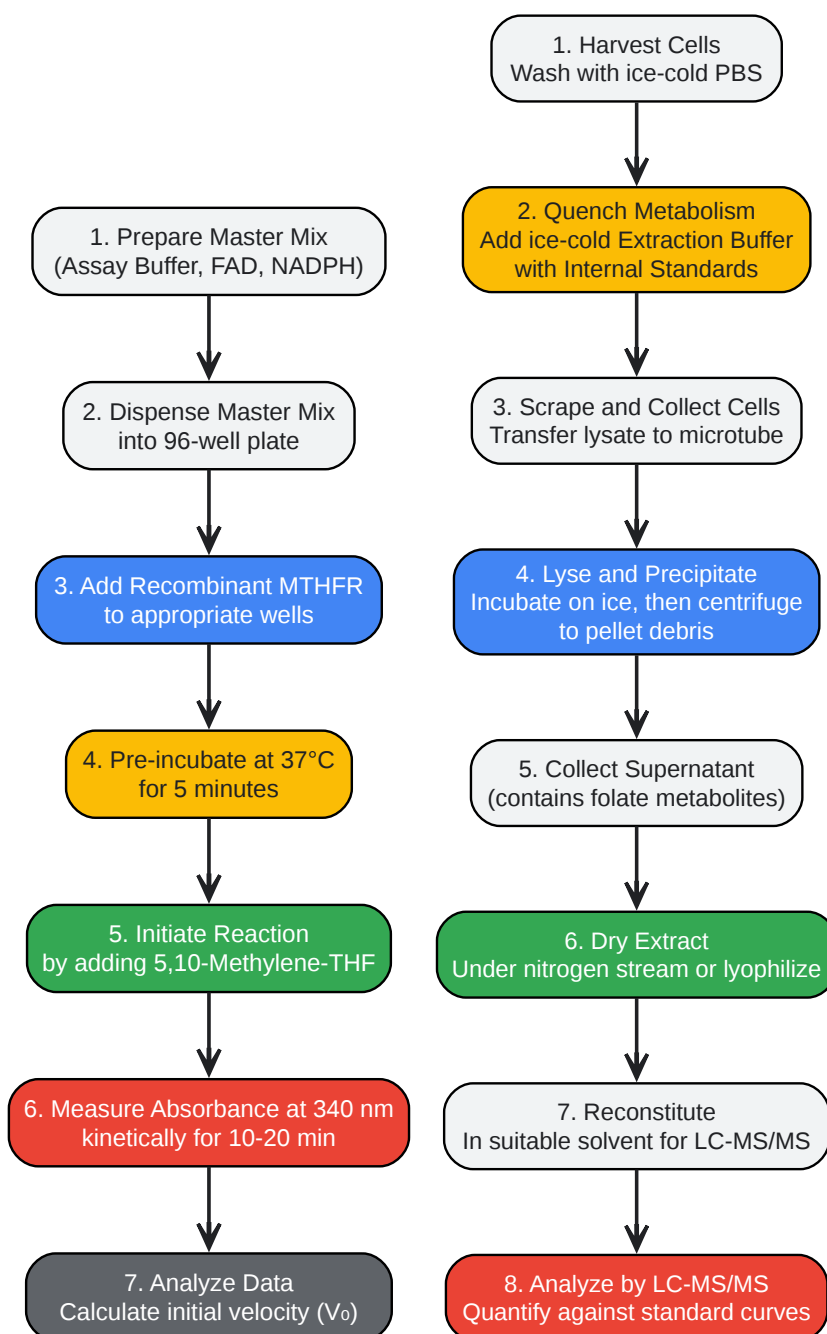
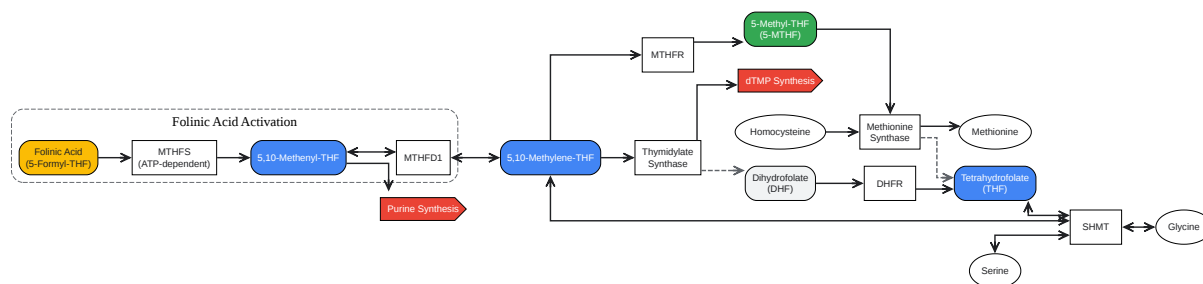
Folinic acid enters the central folate cycle after being converted into other biologically active tetrahydrofolate (THF) derivatives. The primary activation step is an ATP-dependent conversion to 5,10-methenyltetrahydrofolate.[6] From there, it can be channeled into various one-carbon metabolic pathways essential for the synthesis of nucleotides (purines and thymidylate) and amino acids.[1][7]

The key enzymes governing the conversion of **folinic acid** are:

- 5,10-Methenyltetrahydrofolate Synthetase (MTHFS): Catalyzes the ATP-dependent conversion of **folinic acid** (5-formyl-THF) to 5,10-methenyl-THF.[6] This is the principal entry point for **folinic acid** into the active folate pool.

- Methenyltetrahydrofolate Cyclohydrolase / Methylenetetrahydrofolate Dehydrogenase (MTHFD1): This bifunctional enzyme catalyzes the sequential conversion of 5,10-methenyl-THF to 5,10-methylene-THF.
- Serine Hydroxymethyltransferase (SHMT): A pyridoxal phosphate-dependent enzyme that catalyzes the reversible conversion of THF and serine to 5,10-methylene-THF and glycine.[8][9] This reaction is a major source of one-carbon units.
- Methylenetetrahydrofolate Reductase (MTHFR): Catalyzes the irreversible reduction of 5,10-methylene-THF to 5-methyltetrahydrofolate (5-MTHF).[10][11] 5-MTHF is the primary circulating form of folate and is vital for the remethylation of homocysteine to methionine.[12]

Below is a diagram illustrating the metabolic journey of **folinic acid** within the broader context of folate metabolism.



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